

Application Note: Strategic Synthesis of Compound Libraries from the 1-Phenylcyclopropanecarbonitrile Scaffold

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Compound of Interest

Compound Name: *1-Phenylcyclopropanecarbonitrile*

Cat. No.: B1362556

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Abstract

In medicinal chemistry, the concept of "privileged scaffolds" describes molecular frameworks that are capable of binding to multiple biological targets, making them exceptionally valuable for drug discovery.^{[1][2]} The **1-phenylcyclopropanecarbonitrile** (PCC) scaffold is an exemplary starting point for combinatorial chemistry and the generation of diverse compound libraries.^[3] Its unique structure, featuring a strained, rigid cyclopropane ring, a versatile nitrile functional group, and an aromatic phenyl moiety, provides multiple avenues for chemical modification.^{[4][5]} This guide details validated protocols for transforming PCC into diverse families of compounds by targeting its two primary reactive centers: the nitrile group and the cyclopropane ring.

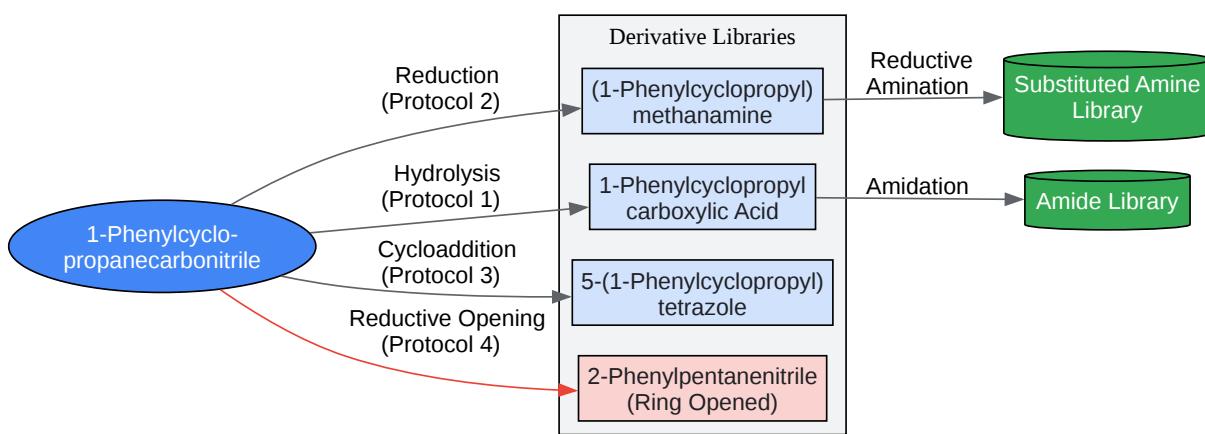
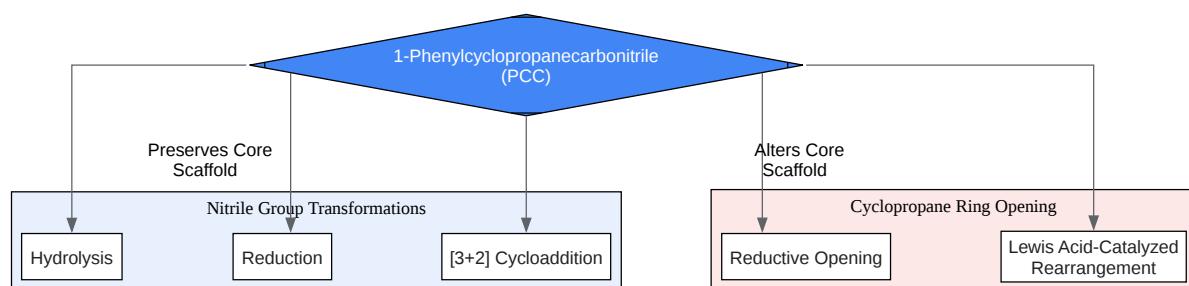
The 1-Phenylcyclopropanecarbonitrile (PCC) Scaffold: A Dual-Reactivity Hub

1-Phenylcyclopropanecarbonitrile serves as an ideal chiron for library synthesis due to two key features:

- The Nitrile Handle: The cyano group is a versatile precursor to several critical functionalities in drug molecules, including carboxylic acids (and their amide derivatives), primary amines, and tetrazoles.^[4]

- The Strained Cyclopropane Ring: The inherent ring strain of the cyclopropane moiety allows for selective ring-opening reactions under specific conditions, providing a pathway to linear and more flexible molecular architectures, a strategy known as "scaffold hopping."^{[6][7]}

These two reactive sites can be addressed independently, allowing for a strategic and modular approach to library design.



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Sources

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